

# Synthesis of IPPD-Q for Research Applications: A Detailed Guide

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## Compound of Interest

Compound Name: IPPD-Q

Cat. No.: B11930485

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This document provides detailed application notes and protocols for the laboratory-scale synthesis of N-isopropyl-N'-phenyl-p-phenylenediamine-quinone (**IPPD-Q**). This compound, a quinone derivative of the widely used antioxidant IPPD, is of growing interest in toxicological and environmental research. These guidelines cover the synthetic route, purification, characterization, and relevant biological signaling pathways.

## Chemical Properties and Data

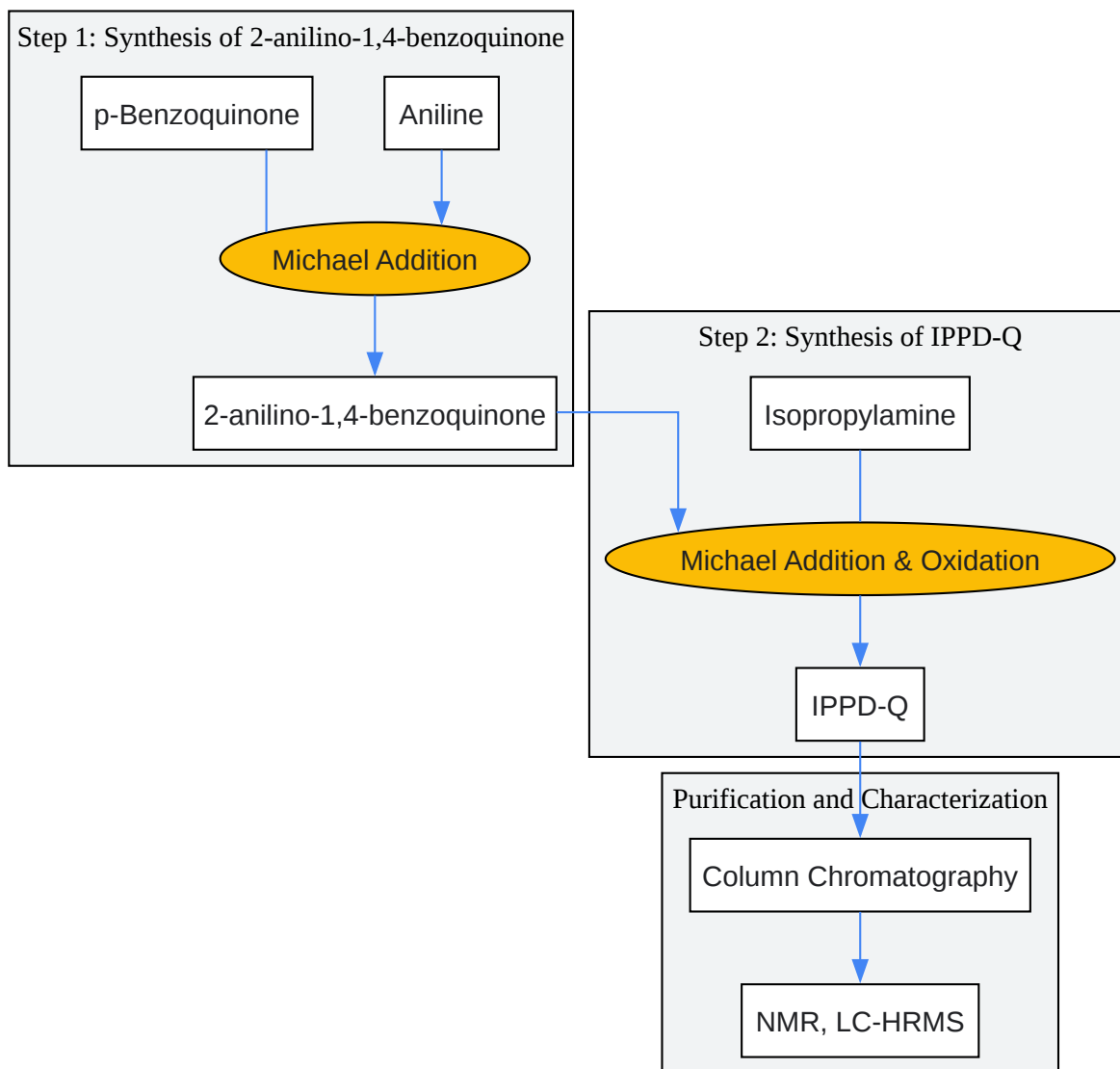
**IPPD-Q** is a p-phenylenediamine quinone (PPD-Q). Key chemical and physical properties are summarized below.

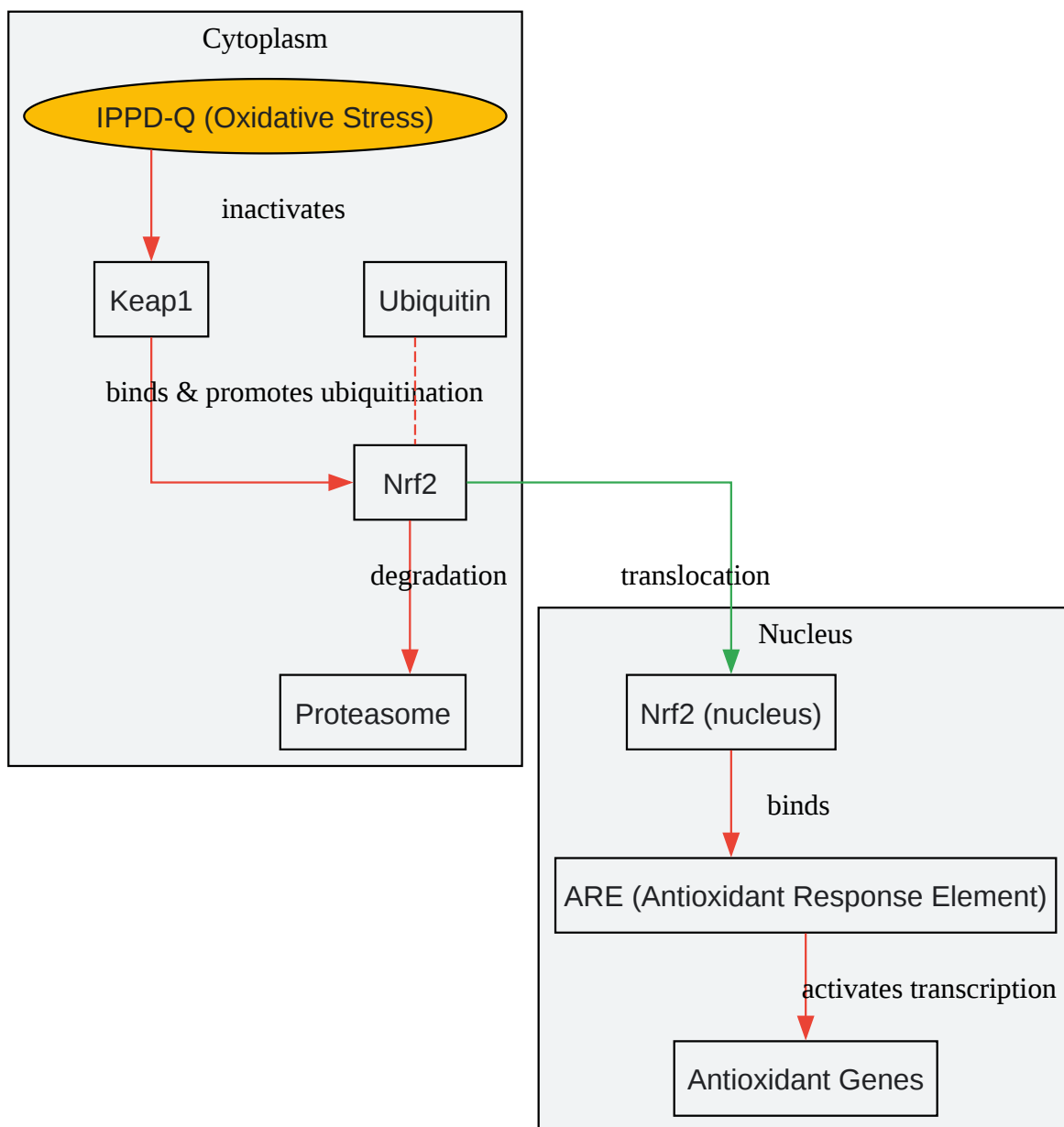
Property	Value	Reference
Formal Name	2-[(1-methylethyl)amino]-5-(phenylamino)-2,5-cyclohexadiene-1,4-dione	
Synonyms	N-Isopropyl-N'-phenyl-p-phenylenediamine-quinone, IPPDQ	[1]
Molecular Formula	C <sub>15</sub> H <sub>16</sub> N <sub>2</sub> O <sub>2</sub>	[1]
Molecular Weight	256.31 g/mol	[1]
CAS Number	68054-73-9	[1]
Appearance	Solid	
Purity (Commercial)	>98%	[1]

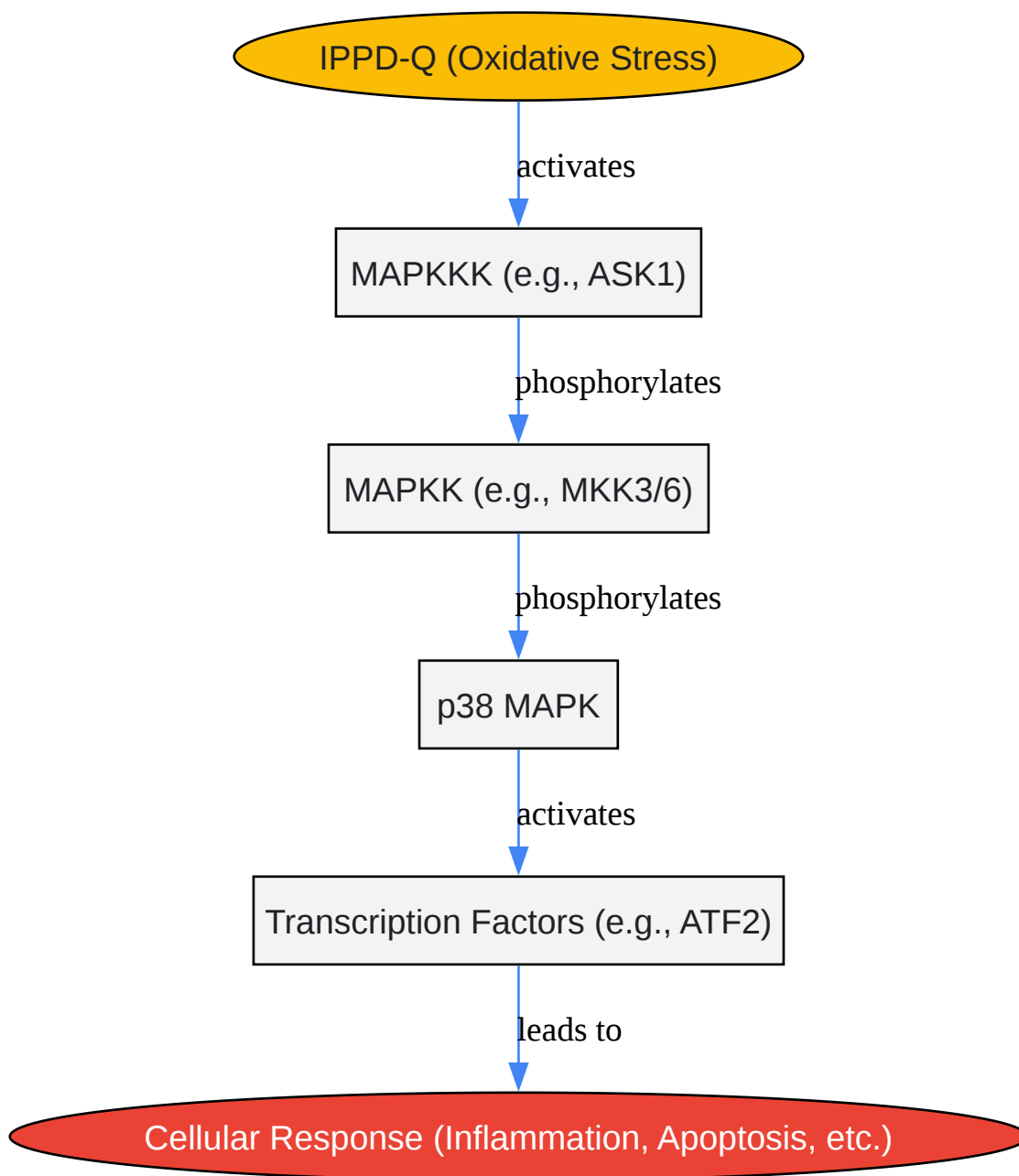
## Synthesis of IPPD-Q

The synthesis of **IPPD-Q** is a two-step process that involves the initial formation of a mono-substituted intermediate, 2-anilino-1,4-benzoquinone, followed by a Michael addition reaction with isopropylamine.

## Synthesis Workflow







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## References

- 1. medkoo.com [medkoo.com]
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